

Technical Guide: 4-Bromo-3-(trifluoromethoxy)phenol

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Compound of Interest

Compound Name:	4-Bromo-3-(trifluoromethoxy)phenol
Cat. No.:	B1287054

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CAS Number: 886499-93-0

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-3-(trifluoromethoxy)phenol**, a halogenated and fluorinated phenolic compound of interest in synthetic and medicinal chemistry. Due to the limited availability of detailed experimental data for this specific molecule in peer-reviewed literature, this guide combines information from chemical suppliers with established protocols for the synthesis and analysis of structurally related compounds.

Chemical and Physical Properties

Quantitative data for **4-Bromo-3-(trifluoromethoxy)phenol** is primarily available from commercial suppliers. The following table summarizes its key chemical identifiers and physical properties.

Property	Value	Source
CAS Number	886499-93-0	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂	[1] [4]
Molecular Weight	257.00 g/mol	[4] [6]
Appearance	Powder	[3]
Purity	≥97%	[5] [6]
Storage	Room Temperature, Sealed in a dry place	[6]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Bromo-3-(trifluoromethoxy)phenol** is not readily available in published literature, a plausible synthetic route can be devised based on general methods for the synthesis of substituted phenols and the trifluoromethylation of phenolic compounds. A potential multi-step synthesis is outlined below.

General Synthetic Approach

A common strategy for synthesizing substituted phenols involves the modification of a pre-existing phenol or the construction of the aromatic ring. For **4-Bromo-3-(trifluoromethoxy)phenol**, a likely approach would involve the bromination of 3-(trifluoromethoxy)phenol.

Step 1: Synthesis of 3-(trifluoromethoxy)phenol

This intermediate can be synthesized through various methods, including the trifluoromethylation of 3-bromophenol followed by a subsequent reaction to introduce the hydroxyl group.

Step 2: Bromination of 3-(trifluoromethoxy)phenol

The regioselective bromination of the phenol is a critical step. The hydroxyl and trifluoromethoxy groups will direct the electrophilic substitution. The hydroxyl group is a strongly activating ortho-, para-director, while the trifluoromethoxy group is a deactivating meta-director. This would likely favor the introduction of the bromine atom at the position para to the hydroxyl group.

Illustrative Experimental Protocol (Adapted from general methods for phenol bromination):

- Materials:

- 3-(trifluoromethoxy)phenol
- N-Bromosuccinimide (NBS)
- Acetonitrile (CH_3CN) or Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

- Procedure:

- Dissolve 3-(trifluoromethoxy)phenol (1.0 equivalent) in acetonitrile at room temperature.
- Add N-Bromosuccinimide (1.1 equivalents) portion-wise to the solution.
- Stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Redissolve the residue in dichloromethane and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.

- Purify the crude product by column chromatography on silica gel to afford **4-Bromo-3-(trifluoromethoxy)phenol**.

Note: This is a generalized protocol and would require optimization for this specific substrate.

Safety and Handling

A Safety Data Sheet (SDS) for **4-Bromo-3-(trifluoromethoxy)phenol** provides the following hazard information.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Spectral Data

Specific spectral data (NMR, IR, MS) for **4-Bromo-3-(trifluoromethoxy)phenol** is not widely published. However, chemical suppliers indicate that NMR data is available upon request for

certain batches.^[6] Researchers procuring this compound should request the certificate of analysis for detailed spectral information.

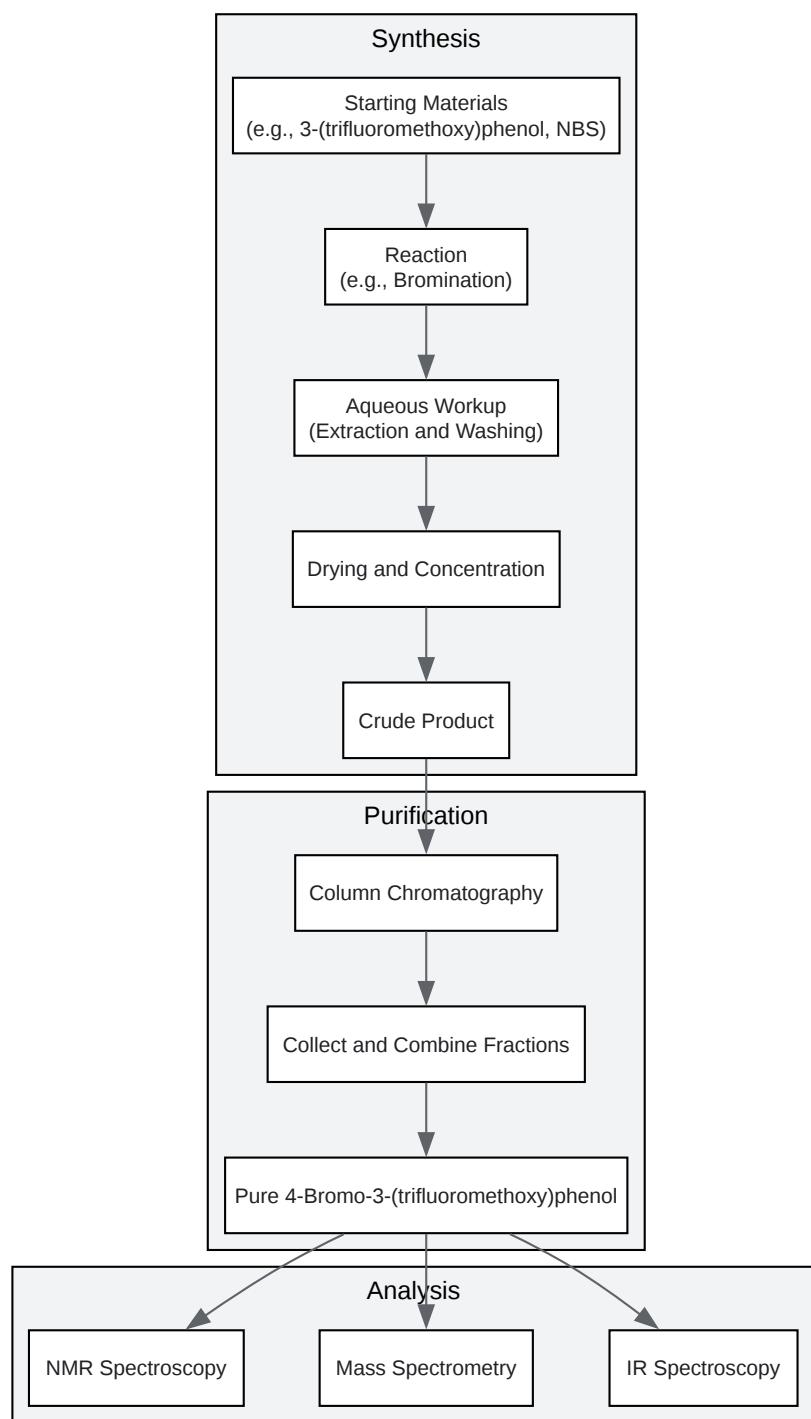
Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity or its involvement in any signaling pathways for **4-Bromo-3-(trifluoromethoxy)phenol**. The presence of the trifluoromethoxy group, a common substituent in pharmaceuticals, suggests potential for biological activity, but this would require experimental investigation.

Visualizations

General Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis and purification of a substituted phenol like **4-Bromo-3-(trifluoromethoxy)phenol**.

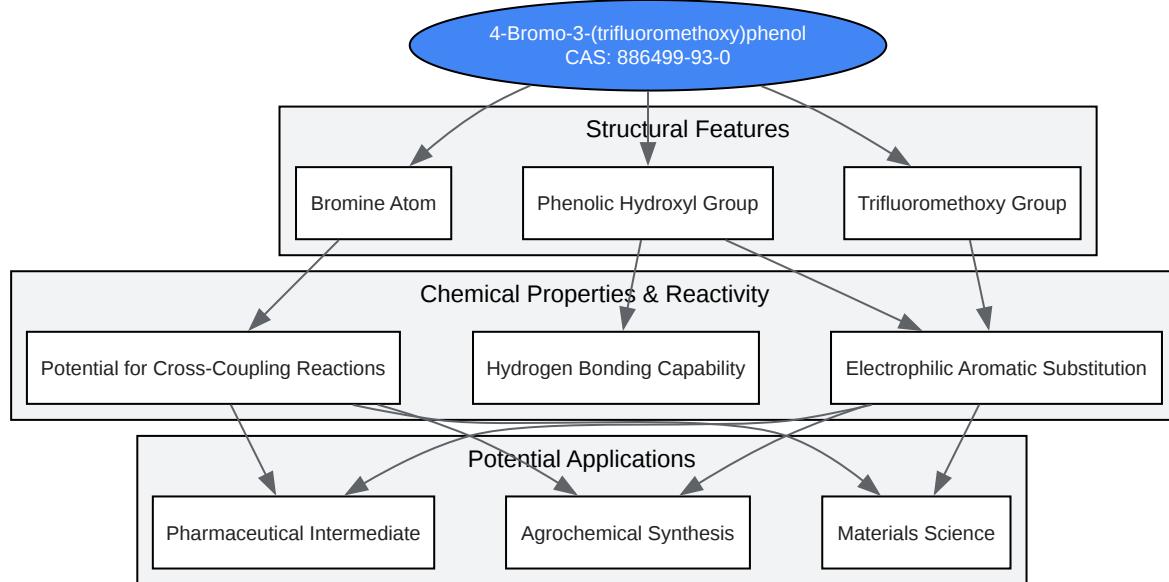


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Caption: A generalized workflow for the synthesis, purification, and analysis of **4-Bromo-3-(trifluoromethoxy)phenol**.

Logical Relationship of Key Properties

The following diagram illustrates the relationship between the chemical structure and the key properties and applications of this compound.



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Caption: Relationship between the structural features, chemical properties, and potential applications of **4-Bromo-3-(trifluoromethoxy)phenol**.

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